

musk ketone stability in cell culture medium

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Compound Focus: Musk ketone

CAS No.: 81-14-1

Cat. No.: S536467

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Musk Ketone: Chemical Profile & Handling

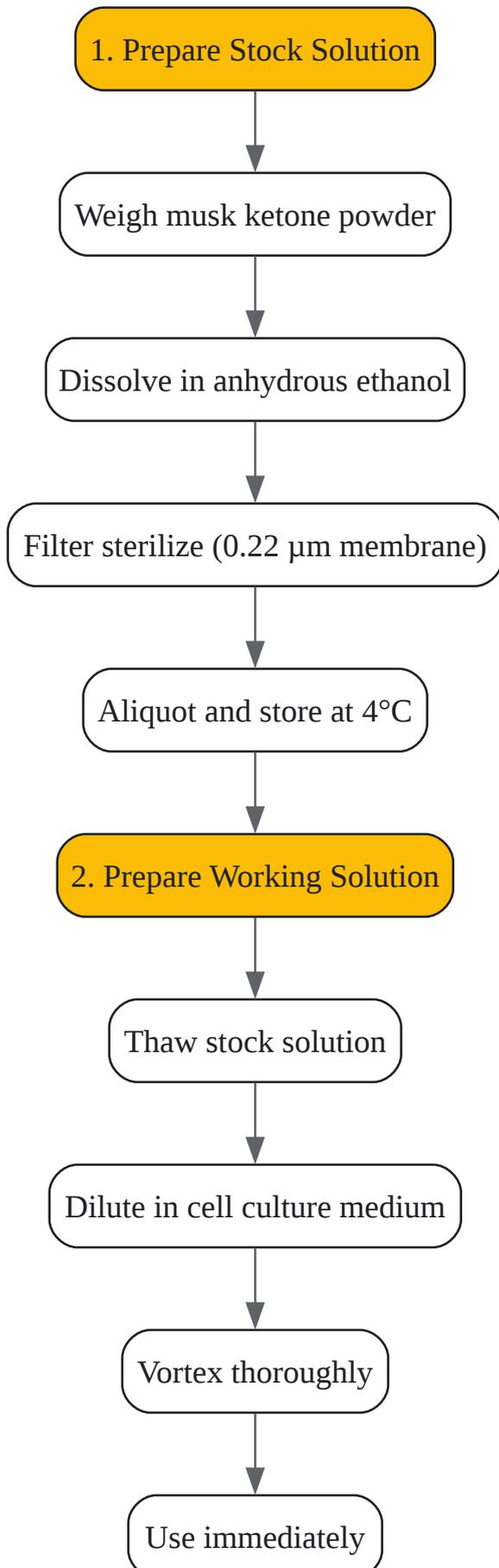
The table below summarizes key physicochemical properties of **musk ketone** that are relevant for planning your experiments [1].

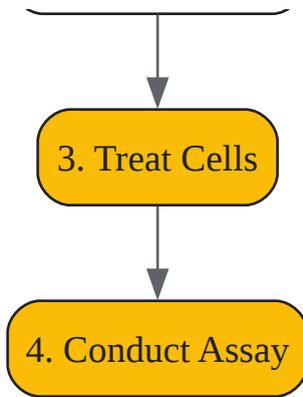
Property	Specification
CAS Number	81-14-1
Molecular Formula	$C_{14}H_{18}N_2O_5$
Molecular Weight	294.30 g/mol
Melting Point	135-139 °C
Water Solubility	Insoluble
Stability	Stable. Incompatible with strong oxidizing agents, strong acids, and strong bases.

Handling and Storage: For the pure powder, proper storage is crucial for maintaining stability. Store in a **cool, dark, and dry environment** [2]. As **musk ketone** is insoluble in water, stock solutions must be prepared in an organic solvent like ethanol or DMSO [3].

Experimental Protocol for Cell Culture

The following workflow is adapted from a peer-reviewed study that successfully used **musk ketone** in *in vitro* assays [3]. It provides a reliable starting point for your research.





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Key Details:

- **Solvent:** The study used **anhydrous ethanol** as the solvent. A common alternative in cell culture is **Dimethyl Sulfoxide (DMSO)**, but you must ensure compatibility with your cell line and that the final solvent concentration in the culture medium (typically <0.5-1.0%) is non-toxic [3].
- **Sterilization: Filtration** through a 0.22 μm membrane is the recommended method to sterilize the solution without using heat, which could potentially degrade the compound [3].
- **Storage:** The prepared stock solution was stored at **4°C**. For long-term storage (beyond a few weeks), consider freezing aliquots at **-20°C** to prevent solvent evaporation and potential degradation.

Troubleshooting Common Issues

Here are solutions to common problems you might encounter when working with **musk ketone** in cell culture.

Problem	Possible Cause	Suggested Solution
Precipitation in Medium	Low aqueous solubility; dilution shock.	Ensure serial dilution from a concentrated stock. Vortex the working solution thoroughly before adding to cells.
High Solvent Concentration	Stock solution too dilute.	Prepare a more concentrated stock (e.g., 100-500 mM) to minimize solvent volume in culture.

Problem	Possible Cause	Suggested Solution
Inconsistent Results	Degraded stock; uneven dosing.	Use fresh stock solutions. Create fresh working dilutions for each experiment. Vortex/mix solutions thoroughly.
Unexpected Cytotoxicity	Solvent toxicity; musk ketone bioactivity.	Include solvent control groups. Perform a dose-response curve to establish safe concentration ranges.

Frequently Asked Questions

What is the typical concentration range for musk ketone in cell culture studies? The appropriate concentration is highly dependent on your specific research question and cell type. One study investigating anti-cancer effects used a range around **200 µM** [3]. You **must perform a dose-response curve** for your specific model to determine optimal and non-toxic concentrations.

Can musk ketone stability be tested in my medium? Yes. You can design a stability study by preparing the working solution in your complete culture medium (including serum) and incubating it under standard cell culture conditions (e.g., 37°C, 5% CO₂). Analyze the concentration at various time points (e.g., 0, 6, 24, 48 hours) using a sensitive technique like **High-Performance Liquid Chromatography (HPLC)** to measure the rate of degradation.

Are there any regulatory or safety concerns? Yes. **Musk ketone** is classified with safety warnings. It is suspected of causing cancer and is very toxic to aquatic life with long-lasting effects [1]. Always consult the Safety Data Sheet (SDS) before use and follow all local safety guidelines for handling, waste disposal, and personal protective equipment (PPE).

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References

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2. in the Real World: 5 Uses You'll Actually See (Musk) Ketone 2025 [linkedin.com]
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